

In-Depth Technical Guide to 1,3-Difluoro-5-propylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Difluoro-5-propylbenzene

Cat. No.: B062478

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 183245-00-3

Core Data Summary

1,3-Difluoro-5-propylbenzene is a fluorinated aromatic compound recognized for its utility as a key intermediate in the synthesis of complex molecules, particularly in the pharmaceutical and advanced materials sectors.^[1] Its chemical structure, featuring a propyl chain and two fluorine atoms in a meta-disposition on the benzene ring, imparts unique properties that are advantageous for drug design and material science.^[1] The fluorine atoms can enhance metabolic stability, improve lipophilicity, and modulate the electronic properties of the molecule, making it a valuable building block for creating novel therapeutic agents and high-performance materials.^[1]

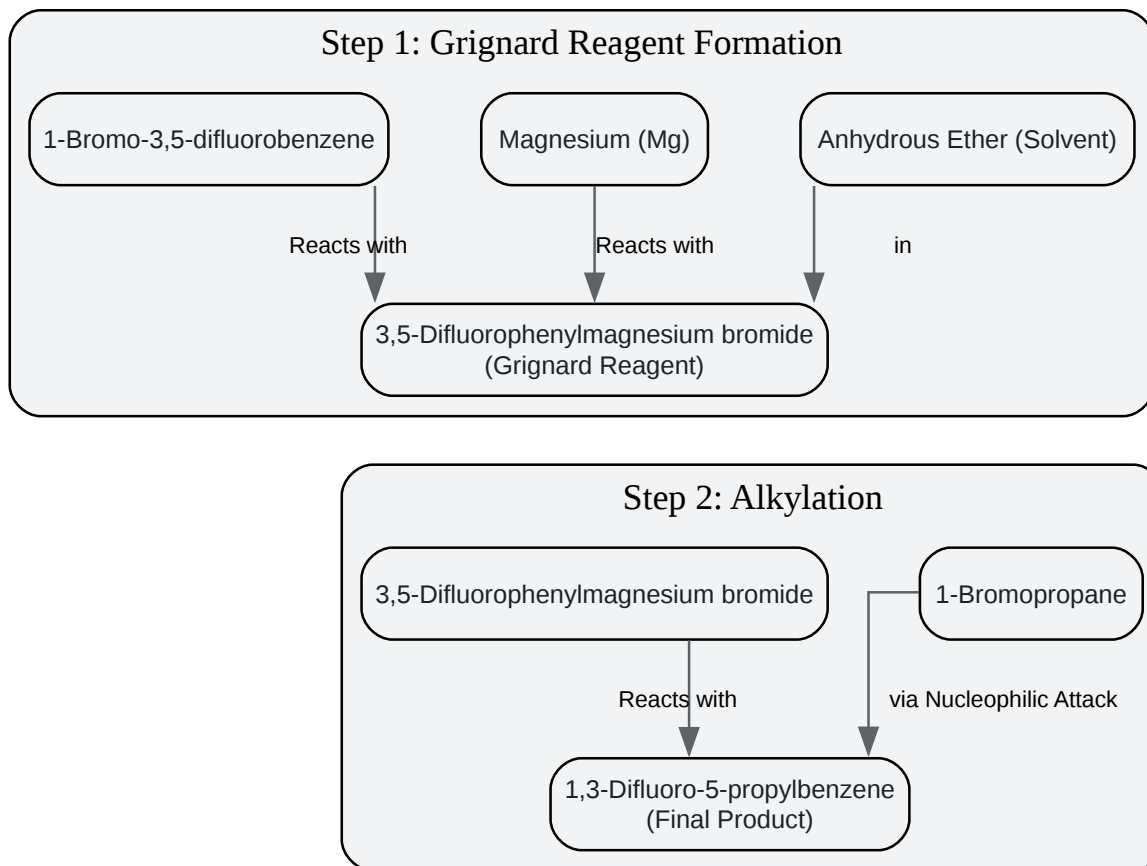
Property	Value	Reference
CAS Number	183245-00-3	[2]
Molecular Formula	C ₉ H ₁₀ F ₂	[2]
Molecular Weight	156.17 g/mol	[2]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	170 °C	[1]
Density	1.05 g/cm ³	[1]
Refractive Index	n ₂₀ /D 1.45	[1]
InChIKey	AXTNQJKYTXEYRM-UHFFFAOYSA-N	[2]
SMILES	<chem>CCCC1=CC(=CC(=C1)F)F</chem>	[2]

Synthesis and Experimental Protocols

While a direct, peer-reviewed synthesis protocol for **1,3-Difluoro-5-propylbenzene** is not readily available in the searched literature, a plausible and commonly employed synthetic route can be devised based on established organometallic reactions. A logical approach involves a Grignard reaction, a powerful tool for forming carbon-carbon bonds. This proposed synthesis starts with the commercially available 1-bromo-3,5-difluorobenzene.

Proposed Synthesis Workflow

The synthesis can be conceptualized as a two-step process: the formation of a Grignard reagent from 1-bromo-3,5-difluorobenzene, followed by its reaction with a propyl-containing electrophile.



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Caption: Proposed Grignard reaction workflow for the synthesis of **1,3-Difluoro-5-propylbenzene**.

Detailed Experimental Protocol (Hypothetical)

This protocol is based on standard procedures for Grignard reactions and should be adapted and optimized under appropriate laboratory conditions.

Materials:

- 1-Bromo-3,5-difluorobenzene
- Magnesium turnings
- 1-Bromopropane

- Anhydrous diethyl ether
- Iodine crystal (for initiation)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for air-sensitive reactions (e.g., Schlenk line, oven-dried flasks)

Procedure:

- Preparation of the Grignard Reagent:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a small crystal of iodine to the flask.
 - In the dropping funnel, place a solution of 1-bromo-3,5-difluorobenzene in anhydrous diethyl ether.
 - Add a small amount of the halide solution to the magnesium turnings. The reaction is initiated when the color of the iodine disappears and bubbling is observed. Gentle heating may be required.
 - Once the reaction has started, add the remaining 1-bromo-3,5-difluorobenzene solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, continue to stir the reaction mixture at room temperature until most of the magnesium has been consumed.
- Alkylation Reaction:
 - Cool the freshly prepared Grignard reagent in an ice bath.

- Add a solution of 1-bromopropane in anhydrous diethyl ether dropwise via the dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath and quench by the slow, dropwise addition of a saturated aqueous ammonium chloride solution.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
 - Filter the drying agent and remove the solvent under reduced pressure.
 - The crude product can be purified by fractional distillation under reduced pressure to yield pure **1,3-Difluoro-5-propylbenzene**.

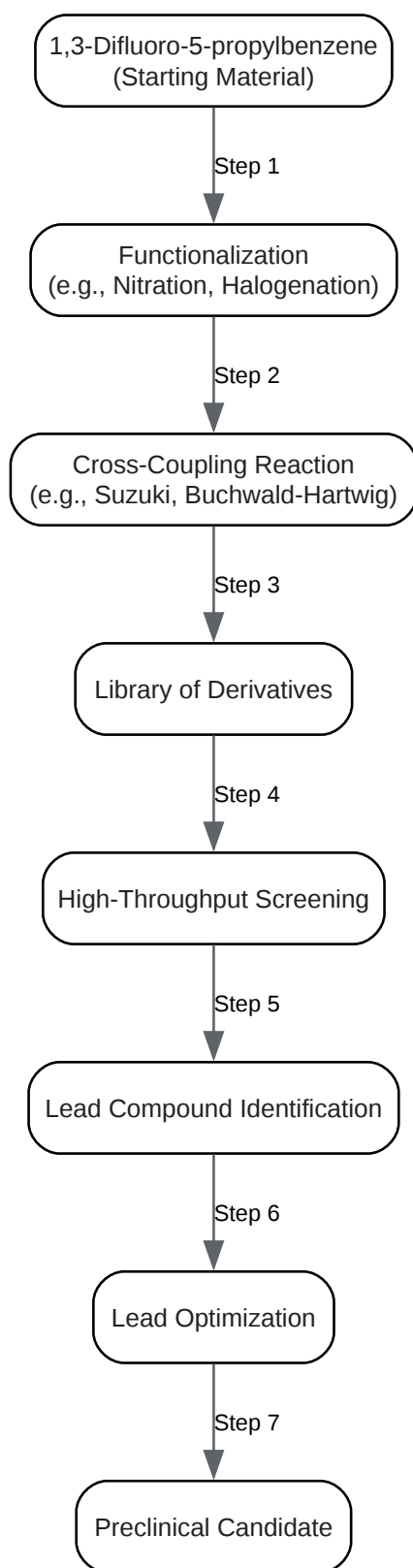
Applications in Research and Drug Development

The unique structural features of **1,3-Difluoro-5-propylbenzene** make it a valuable building block in medicinal chemistry and material science. The presence of fluorine atoms can significantly alter the pharmacokinetic and pharmacodynamic properties of a drug candidate. For instance, fluorination can block metabolic pathways, thereby increasing the half-life of a drug.^[3]

While specific examples of multi-step syntheses starting from **1,3-Difluoro-5-propylbenzene** are not detailed in the available search results, its utility as an intermediate is highlighted.^[1] A logical application would be in the synthesis of more complex molecules where the difluoropropylphenyl moiety is a key pharmacophore.

Hypothetical Experimental Workflow in Drug Discovery

This diagram illustrates a general workflow where **1,3-Difluoro-5-propylbenzene** could be utilized in a drug discovery program.



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Caption: A generalized workflow for the use of **1,3-Difluoro-5-propylbenzene** in a drug discovery cascade.

Signaling Pathways

Currently, there is no available information in the searched literature that directly links **1,3-Difluoro-5-propylbenzene** or its immediate derivatives to specific signaling pathways. Its role is primarily established as a synthetic intermediate.^[1] The biological activity of any final compound derived from this building block would be highly dependent on the other functional groups and structural motifs introduced during a multi-step synthesis. Further research would be required to investigate the biological effects of any novel compounds synthesized using **1,3-Difluoro-5-propylbenzene**.

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